

Technical Guide to the Physical and Chemical Properties of Technical Grade Cyphenothrin

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Compound of Interest

Compound Name: Cyphenothrin

Cat. No.: B1669663

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This technical guide provides a comprehensive overview of the core physical and chemical properties of technical grade **cyphenothrin**. Designed for researchers, scientists, and drug development professionals, this document summarizes key quantitative data, outlines experimental protocols based on internationally recognized guidelines, and visualizes important biological and analytical pathways.

Chemical Identity

Common Name: **Cyphenothrin**^{[1][2]}

IUPAC Name: [cyano-(3-phenoxyphenyl)methyl] 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate^[1]

CAS Number: 39515-40-7^{[3][4]}

Molecular Formula: C₂₄H₂₅NO₃

Molecular Weight: 375.46 g/mol

Chemical Structure: Technical grade **cyphenothrin** is a synthetic pyrethroid insecticide. It exists as a mixture of cis and trans isomers. The commercial product is often rich in the (1R)-isomers and trans forms.

Physical and Chemical Properties

The physical and chemical properties of technical grade **cyphenothrin** are summarized in the tables below. These properties are crucial for understanding its environmental fate, biological activity, and for the development of analytical methods.

Table 1: Physical Properties of Technical Grade Cyphenothrin

Property	Value	Temperature (°C)	Pressure	Reference(s)
Appearance	Viscous yellow liquid	Ambient		
Melting Point	25			
Boiling Point	154	0.1 mmHg		
Density	1.083 g/cm ³	25		
Vapor Pressure	9.0 x 10 ⁻⁷ mmHg	25		
0.12 mPa	20			
Viscosity	808.8 cP	30		

Table 2: Chemical Properties of Technical Grade Cyphenothrin

Property	Value	Temperature (°C)	Condition	Reference(s)
Water Solubility	<9.0 µg/L	25		
0.01 mg/L	20	pH 7		
Solubility in Organic Solvents	Soluble in hexane, xylene, and methanol (>500 g/kg)	23-24		
Octanol-Water Partition Coefficient (log Kow)	6.29			
6.62	20	pH 7		
Stability	Stable for at least 2 years under normal storage conditions.			
Labile to base; sensitive to light.				
Hydrolysis	Undergoes hydrolysis, rate is pH and temperature dependent.			
Photodegradation	Sensitive to photodegradation.			

Experimental Protocols

The determination of the physical and chemical properties of technical grade **cyphenothrin** follows standardized methodologies, primarily those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These guidelines ensure data consistency and reliability across different laboratories.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance. For a viscous liquid like **cyphenothrin**, methods such as differential scanning calorimetry (DSC) or differential thermal analysis (DTA) are suitable.

- Principle: The sample is heated at a constant rate, and the temperature at which the phase transition from solid to liquid occurs is recorded. In DSC/DTA, the energy absorbed or released during this transition is measured relative to a reference material.
- Apparatus: Differential Scanning Calorimeter or Differential Thermal Analyzer.
- Procedure (General):
 - A small, accurately weighed sample is placed in a sample pan.
 - The sample and a reference pan are placed in the instrument's furnace.
 - The furnace is heated at a controlled, linear rate.
 - The temperature difference between the sample and reference is recorded as a function of temperature. The peak of the endothermic event corresponds to the melting point.

Boiling Point (OECD Guideline 103)

This guideline provides various methods for determining the boiling point of liquid substances. The dynamic method is particularly useful as it can also be used to determine vapor pressure.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the external pressure.
- Apparatus: Ebulliometer or dynamic vapor pressure apparatus.

- Procedure (Dynamic Method):
 - The sample is placed in a vessel equipped with a pressure sensor and a temperature sensor.
 - The pressure in the vessel is gradually decreased while the sample is stirred to maintain equilibrium.
 - The temperature and pressure are recorded continuously. The boiling point at a given pressure is the temperature at which a constant pressure is observed upon boiling.

Vapor Pressure (OECD Guideline 104)

This guideline details several methods for measuring vapor pressure, applicable to different pressure ranges. For a substance with low vapor pressure like **cyphenothrin**, the gas saturation method or the Knudsen effusion method are appropriate.

- Principle (Gas Saturation Method): A stream of inert gas is passed through or over the substance at a known flow rate, becoming saturated with its vapor. The amount of substance transported by the gas is determined, and the vapor pressure is calculated using the ideal gas law.
- Apparatus: Gas saturation apparatus, including a thermostatically controlled chamber, a gas flow meter, and a trapping system.
- Procedure (General):
 - The sample is placed in the saturation chamber maintained at a constant temperature.
 - A controlled flow of inert gas is passed through the chamber.
 - The vaporized sample is collected in a trap (e.g., a sorbent tube).
 - The amount of trapped substance is quantified by a suitable analytical method (e.g., GC).
 - The vapor pressure is calculated from the mass of the substance, the volume of gas passed, and the temperature.

Water Solubility (OECD Guideline 105)

This guideline describes the column elution method and the flask method for determining the water solubility of substances. Given **cyphenothrin**'s low water solubility, the column elution method is more suitable.

- Principle (Column Elution Method): Water is passed through a column packed with an inert support material coated with the test substance. The concentration of the substance in the eluate is measured until saturation is reached.
- Apparatus: A thermostatically controlled column, a pump for delivering water at a constant flow rate, and an analytical instrument for concentration measurement (e.g., HPLC).
- Procedure (General):
 - An inert support material is coated with the test substance and packed into a column.
 - Water is pumped through the column at a low, constant flow rate.
 - Fractions of the eluate are collected at regular intervals.
 - The concentration of the substance in each fraction is determined.
 - The water solubility is the plateau concentration reached when the concentration of the eluate becomes constant.

Octanol-Water Partition Coefficient (OECD Guidelines 107, 117, and 123)

The octanol-water partition coefficient (K_{ow}) is a measure of a chemical's lipophilicity. Several OECD guidelines are available for its determination. For a highly lipophilic compound like **cyphenothrin** ($\log K_{ow} > 6$), the slow-stirring method (OECD 123) or the HPLC method (OECD 117) are recommended over the traditional shake-flask method (OECD 107) to avoid emulsion formation.

- Principle (HPLC Method - OECD 117): The logarithm of the retention time of the substance on a reversed-phase HPLC column is linearly correlated with its $\log K_{ow}$. The $\log K_{ow}$ is

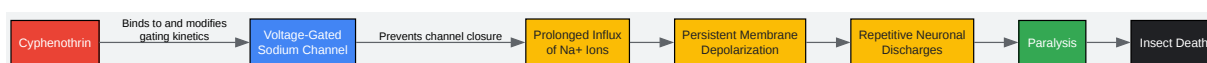
determined by comparing its retention time with those of a series of reference compounds with known log Kow values.

- Apparatus: High-Performance Liquid Chromatograph (HPLC) with a UV detector and a reversed-phase column (e.g., C18).
- Procedure (General):
 - A series of reference compounds with known log Kow values are injected into the HPLC system to create a calibration curve of log retention time versus log Kow.
 - The test substance is injected under the same chromatographic conditions.
 - The retention time of the test substance is measured.
 - The log Kow of the test substance is calculated from its retention time using the calibration curve.

Mandatory Visualizations

Signaling Pathway

Cyphenothrin, as a Type II pyrethroid insecticide, primarily exerts its toxic effect by disrupting the normal functioning of the nervous system in insects. Its main target is the voltage-gated sodium channel.

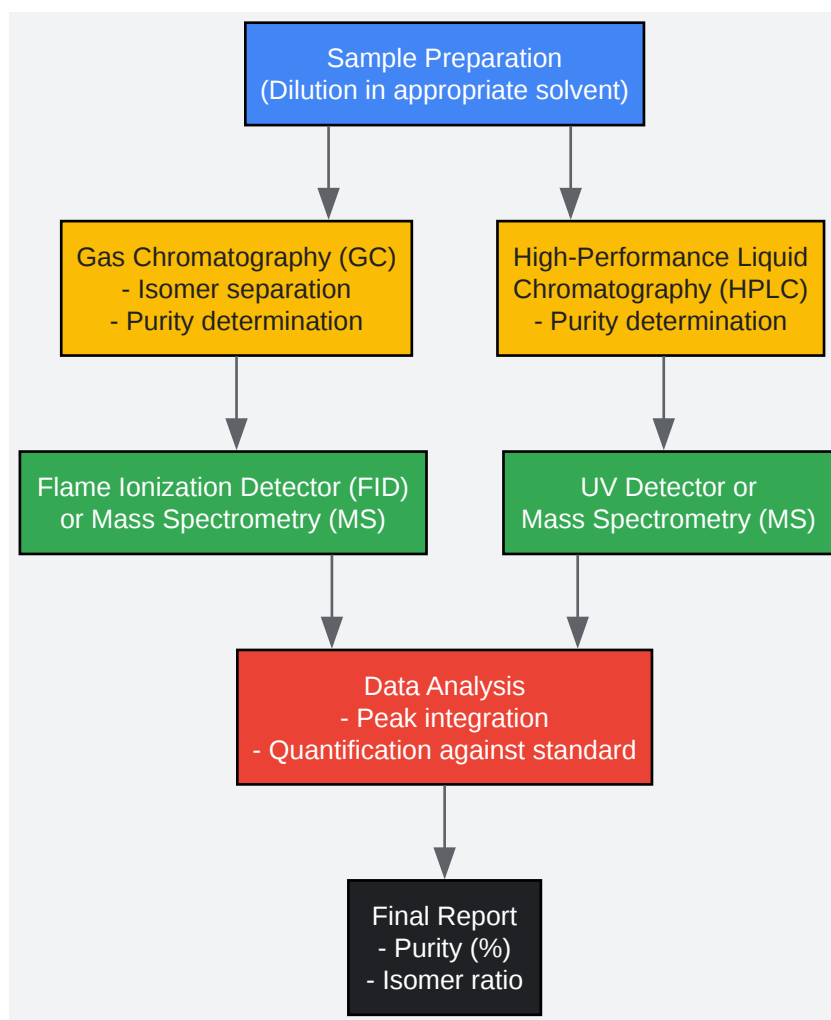


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Caption: Mode of action of **cyphenothrin** on insect voltage-gated sodium channels.

Experimental Workflow for Analysis

The analysis of technical grade **cyphenothrin** typically involves chromatographic techniques to determine its purity and isomer composition. A general workflow is presented below.



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Caption: General workflow for the analysis of technical grade **cyphenothrin**.

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